

Application Note: Synthesis of 2',3'-dideoxy-2'-fluoro-cytidine 5'-triphosphate

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Compound of Interest

Compound Name: Cytidine, 2',3'-dideoxy-2'-fluoro-

CAS No.: 122929-23-1

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Abstract

This protocol details the chemical synthesis of 2',3'-dideoxy-2'-fluoro-cytidine 5'-triphosphate (2'-F-ddCTP) from its parent nucleoside. The method utilizes a modified Yoshikawa phosphorylation strategy involving phosphorus oxychloride (

) and tributylammonium pyrophosphate. This approach is selected for its high 5'-regioselectivity, particularly advantageous for 2',3'-dideoxy analogs where the 3'-OH is absent, eliminating the need for sugar ring protection. The protocol includes critical purification steps using anion-exchange chromatography (DEAE) and RP-HPLC to ensure pharmaceutical-grade purity (>98%) suitable for polymerase inhibition assays and kinetic studies.

Introduction & Retrosynthetic Analysis

The target molecule, 2'-F-ddCTP, combines the chain-terminating properties of dideoxy nucleosides with the metabolic stability conferred by the 2'-fluoro group. The fluorine atom at the 2'-position adopts a gauche orientation relative to the ring oxygen, favoring the North (C3'-endo) conformation, which mimics the A-form helix geometry often preferred by viral polymerases.

Retrosynthetic Strategy

The synthesis disconnects at the

-phosphate. The strategy relies on the electrophilic attack of phosphorus oxychloride on the primary 5'-hydroxyl group, followed by nucleophilic displacement by pyrophosphate.

- Precursor: 2',3'-dideoxy-2'-fluoro-cytidine (Nucleoside).

- Reagents:

(Phosphorylating agent), Proton Sponge (Acid scavenger), Tributylammonium Pyrophosphate (Pyrophosphorylating agent).

- Key Intermediate: 5'-Phosphorodichloridate (highly reactive, moisture sensitive).

Materials & Equipment

Reagents

Reagent	Grade/Purity	Role
2',3'-dideoxy-2'-fluoro-cytidine	>98% (HPLC)	Starting Nucleoside
Phosphorus oxychloride ()	99.99% (Distilled)	Phosphorylating Agent
Trimethyl phosphate (TMP)	Anhydrous	Solvent (Promotes 5'-selectivity)
Proton Sponge	99%	Non-nucleophilic base (Neutralizes HCl)
Tributylammonium pyrophosphate	0.5 M in DMF	Pyrophosphate source
Triethylammonium bicarbonate (TEAB)	1.0 M (pH 7.5)	Buffer for hydrolysis & purification
Acetonitrile (ACN)	HPLC Grade	Solvent for HPLC

Equipment

- Reaction Vessel: Flame-dried two-neck round-bottom flask (25 mL) with argon inlet.
- Cooling: Ice-water bath (0°C).
- Purification:
 - Flash Chromatography System (e.g., ÄKTA).
 - Column: DEAE-Sephadex A-25 (Anion Exchange).
 - Semi-prep RP-HPLC (C18 column).
- Lyophilizer: For final product isolation.

Experimental Protocol

Phase 1: Preparation and Drying (CRITICAL)[1]

- Step 1: Dry the starting nucleoside (100 mg, ~0.44 mmol) and Proton Sponge (141 mg, 0.66 mmol, 1.5 eq) in a vacuum desiccator over

overnight.
- Step 2: Ensure the reaction flask is flame-dried and flushed with dry argon. Moisture will

hydrolyze

and terminate the reaction immediately.

Phase 2: Phosphorylation (The Yoshikawa Reaction)

- Step 3: Dissolve the dried nucleoside and Proton Sponge in Trimethyl phosphate (TMP) (2.0 mL). Stir at room temperature until fully dissolved.
- Step 4: Cool the mixture to 0°C using an ice bath. Stir for 10 minutes to equilibrate.
- Step 5: Add Phosphorus oxychloride (

) (50 µL, 0.53 mmol, 1.2 eq) dropwise via a gas-tight syringe.

- Mechanism:[1] The 5'-OH attacks the

, releasing HCl (trapped by Proton Sponge) to form the nucleoside 5'-phosphorodichloridate.
- Observation: The solution may turn slightly yellow.[2] Stir at 0°C for 2 hours. Monitor by TLC (or hydrolyze an aliquot) to ensure disappearance of nucleoside.

Phase 3: Pyrophosphorylation

- Step 6: Prepare a mixture of Tributylammonium pyrophosphate (2.5 mL of 0.5 M solution in DMF) and Tributylamine (100 µL).
- Step 7: Add this mixture rapidly to the reaction flask at 0°C.
- Step 8: Stir vigorously for 15 minutes at 0°C. A cyclic triphosphate intermediate forms and is subsequently opened.

Phase 4: Hydrolysis and Quenching

- Step 9: Quench the reaction by adding 1.0 M TEAB buffer (pH 7.5) (5.0 mL).
- Step 10: Stir at room temperature for 45 minutes. This hydrolyzes the cyclic intermediate and any remaining chloride bonds, yielding the linear triphosphate.

Phase 5: Purification

- Step 11 (Ion Exchange): Load the crude mixture onto a DEAE-Sephadex A-25 column (cm).
 - Gradient: Linear gradient from 0.05 M to 1.0 M TEAB (pH 7.5).
 - Elution Order: Free Nucleoside

Monophosphate

Diphosphate

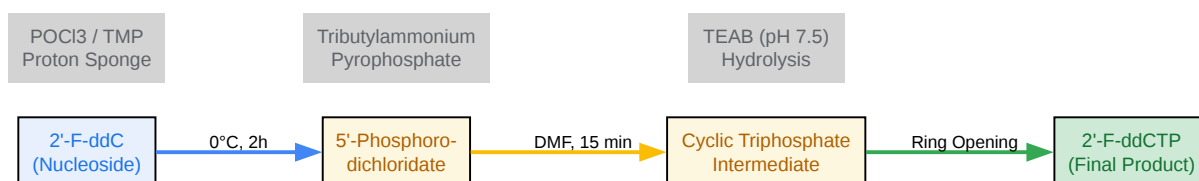
Triphosphate (Product).

- Detection: UV at 270 nm (Cytosine).
- Step 12 (HPLC Polishing): Pool triphosphate fractions and lyophilize. Re-dissolve in water and inject onto a C18 RP-HPLC column.
 - Mobile Phase A: 20 mM TEAB (pH 7.0).
 - Mobile Phase B: Acetonitrile.[3]
 - Gradient: 0-20% B over 20 minutes.
- Step 13: Collect the main peak, lyophilize repeatedly with water to remove excess TEAB. Store as the Triethylammonium salt or convert to Sodium salt using Dowex resin.

Process Visualization

Reaction Mechanism

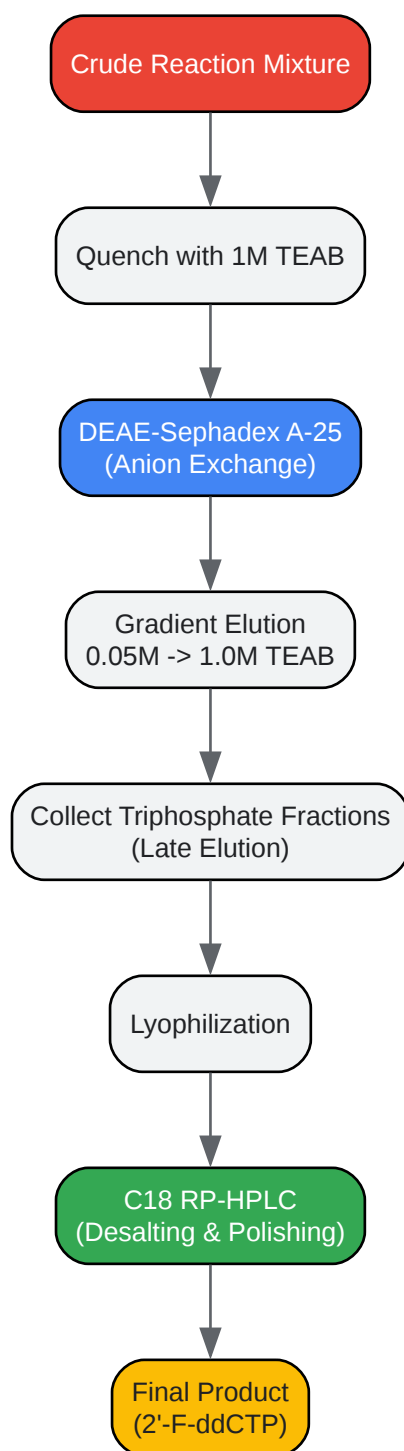
The following diagram illustrates the chemical pathway from the nucleoside to the triphosphate, highlighting the critical intermediate states.



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Caption: Step-wise chemical transformation from nucleoside to triphosphate via the Yoshikawa-Ludwig protocol.

Purification Workflow



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Caption: Downstream processing workflow ensuring separation of mono-, di-, and triphosphates.

Analytical Validation (QC)

Upon isolation, the product must be validated using the following parameters.

Method	Expected Result	Notes
NMR	-5 to -10 (d, , -10 to -12 (d, , -20 to -23 (t,)	Characteristic triphosphate pattern. -P is a triplet due to coupling with and .
NMR	Single peak around -200 ppm (varies by solvent)	Confirms integrity of the C-F bond.
MS (ESI-)	= 482.0 (approx)	Mass corresponds to free acid form.
HPLC Purity	> 98% Area Under Curve	Retention time shifted significantly earlier than nucleoside.

Troubleshooting & Optimization

- Low Yield:
 - Cause: Moisture in reagents.
 - Solution: Re-dry nucleoside and Proton Sponge over for 24h. Use freshly distilled .
- Incomplete Phosphorylation:
 - Cause: Nucleoside solubility issues in TMP.

- Solution: Gently warm TMP to 40°C to dissolve, then cool back to 0°C before adding.
- Degradation of Product:
 - Cause: Acidic hydrolysis of the glycosidic bond (2'-F makes the bond more stable than DNA, but still susceptible).
 - Solution: Ensure Proton Sponge is used (1.5 eq) and quench immediately with TEAB (pH 7.5-8.0). Do not use water or acidic buffers for quenching.

References

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